

2-(4-Hydroxyphenyl)-5-pyrimidinol: An Enigmatic Biochemical Dye Lacking Application Data

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)-5-pyrimidinol

Cat. No.: B126618

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Despite being commercially classified as a biochemical dye for research in hematology and histology, a comprehensive review of scientific literature and supplier documentation reveals a significant lack of published application data for **2-(4-Hydroxyphenyl)-5-pyrimidinol**. This absence of detailed protocols, quantitative performance data, and elucidated staining mechanisms prevents the creation of detailed application notes and protocols as requested.

While the compound is readily available from several chemical suppliers, its practical use as a standalone dye in a research setting is not supported by accessible scientific evidence. Information regarding its specific targets within cells or tissues, its optical properties such as absorption and fluorescence spectra, and established protocols for its use in cellular imaging or histological staining are not available in the public domain.

Physicochemical Properties

A summary of the known physicochemical properties of **2-(4-Hydroxyphenyl)-5-pyrimidinol** is presented below. This information is aggregated from various chemical suppliers.

Property	Value	Source
CAS Number	142172-97-2	[1]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[1]
Molecular Weight	188.18 g/mol	[1]
Appearance	Powder or crystals	
Melting Point	235-240 °C	[1]
Purity	≥90%	[1]
Storage	Room temperature	

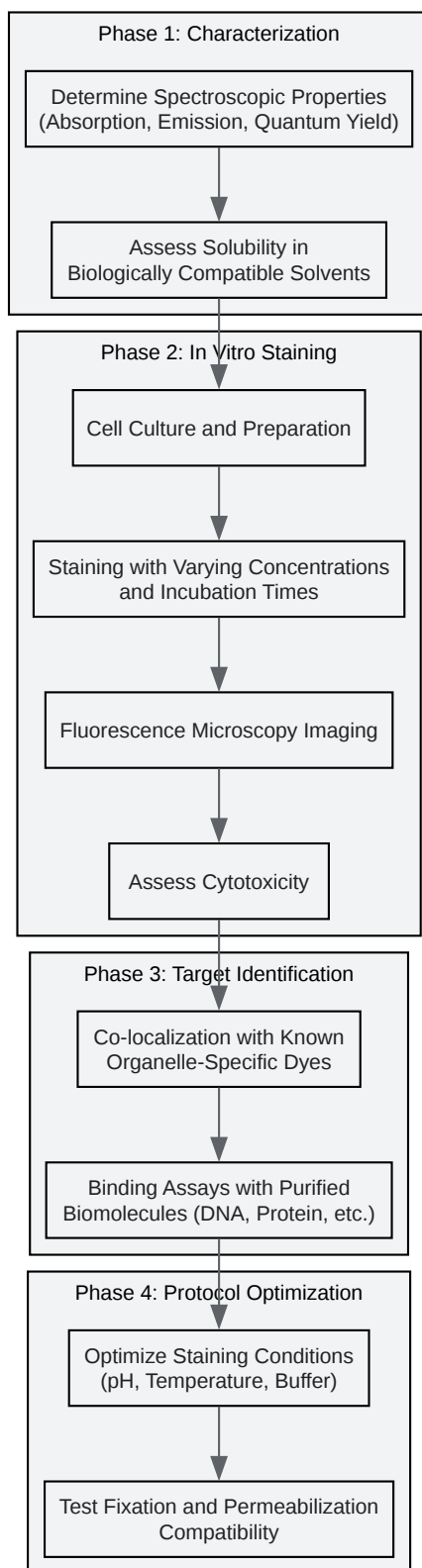
Potential Research Areas (Based on Structural Analogs)

Although no direct research applications for **2-(4-Hydroxyphenyl)-5-pyrimidinol** as a dye have been identified, the pyrimidine core is a well-known scaffold in medicinal chemistry. Research on derivatives of similar pyrimidine-containing compounds suggests potential, albeit unproven, areas of interest. For instance, certain pyrimidine derivatives have been investigated for their roles in signaling pathways. One study highlighted a derivative of 2-[[2-(4-hydroxyphenyl)ethyl]amino]pyrimidine-5-carboxamide as a potent inhibitor of STAT6 (Signal Transducer and Activator of Transcription 6), a key protein in the IL-4/IL-13 signaling pathway involved in immune regulation.[2][3]

It is crucial to note that this inhibitory activity is associated with a derivative and there is no evidence to suggest that **2-(4-Hydroxyphenyl)-5-pyrimidinol** itself possesses similar properties or that this mechanism is in any way related to its purported function as a dye.

Hypothetical Workflow for Evaluating a Novel Dye

In the absence of established protocols, a researcher interested in evaluating **2-(4-Hydroxyphenyl)-5-pyrimidinol** as a biochemical dye would need to undertake a series of fundamental experiments. The following diagram outlines a logical workflow for such a study.



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Figure 1: A generalized workflow for the initial investigation and validation of a novel, uncharacterized biochemical dye.

Conclusion

The classification of **2-(4-Hydroxyphenyl)-5-pyrimidinol** as a biochemical dye appears to be a historical or commercial designation that is not substantiated by current scientific literature. Researchers, scientists, and drug development professionals are advised that there are no established protocols or performance data for this compound's use as a dye. Its primary documented role is as a chemical intermediate in the synthesis of other molecules.^[1] Any researcher intending to use this compound as a dye would need to perform extensive validation experiments to characterize its properties and potential applications.

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